

Application Notes and Protocols: BMS-986169 in the Forced Swim Test

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BMS-986169 is a potent and selective negative allosteric modulator (NAM) of the GluN2B subunit of the N-methyl-D-aspartate (NMDA) receptor.[1][2][3] Preclinical studies have demonstrated its potential as a rapidly acting antidepressant. The forced swim test (FST) is a widely used behavioral assay in rodents to screen for potential antidepressant efficacy.[4][5][6] This document provides detailed application notes and protocols for the use of **BMS-986169** in the rat forced swim test, based on available preclinical data.

Data Presentation

Note: Specific dosage information for **BMS-986169** or its prodrug, BMS-986163, in the rat forced swim test is not available in the currently accessible preclinical literature. The following table summarizes the effective dose of **BMS-986169** that reduced immobility in the forced swim test in mice, which may serve as a reference for designing studies in rats.

Compound	Species	Dosage	Route of Administrat ion	Effect in Forced Swim Test	Reference
BMS-986169	Mouse	10 mg/kg	Intravenous (i.v.)	Reduced immobility	[2]



Experimental ProtocolsForced Swim Test Protocol in Rats

This protocol is adapted from established methods for the rat forced swim test.[6][7][8]

Materials:

- Male Wistar rats (or other appropriate strain), 8-10 weeks old.
- BMS-986169 or its soluble prodrug, BMS-986163.
- Vehicle for drug administration (e.g., saline, or a specific formulation as described in the literature for the compound).
- Cylindrical swim tanks (approximately 40-50 cm high, 20 cm in diameter).
- Water maintained at 23-25°C.
- Video recording equipment.
- Towels for drying the animals.
- A quiet, well-lit testing room.

Procedure:

Day 1: Pre-test Session (Habituation)

- Transport the rats to the testing room in their home cages and allow them to acclimate for at least 60 minutes.
- Fill the swim cylinders with water to a depth of 30 cm. The water depth should be sufficient to prevent the rat from touching the bottom with its tail or hind limbs.
- Gently place each rat individually into a swim cylinder for a 15-minute session.
- After 15 minutes, remove the rat from the cylinder, gently dry it with a towel, and return it to
 its home cage.



- The home cage should be placed in a warm environment to prevent hypothermia.
- Clean the cylinders between animals to remove fecal matter.

Day 2: Test Session

- Administer BMS-986169 (or its prodrug/vehicle) at the predetermined dose and time before
 the test session. The timing of administration should be based on the pharmacokinetic profile
 of the compound to ensure peak brain exposure during the test.
- 24 hours after the pre-test session, transport the rats to the testing room and allow for a 60minute acclimation period.
- Refill the swim cylinders with fresh water at 23-25°C to a depth of 30 cm.
- Gently place each rat into its respective cylinder for a 5-minute test session.
- Record the entire 5-minute session using a video camera positioned to have a clear side view of the rat.
- After the 5-minute session, remove the rat, dry it, and return it to its home cage.
- The behavior during the test session is subsequently scored by a trained observer who is blind to the treatment conditions.

Behavioral Scoring:

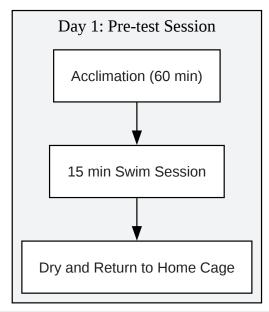
- Immobility: The rat is judged to be immobile when it ceases struggling and remains floating motionless in the water, making only those movements necessary to keep its head above water.
- Swimming: The rat is making active swimming motions, moving around in the cylinder.
- Climbing: The rat is making active movements with its forepaws in and out of the water, usually directed against the walls of the cylinder.

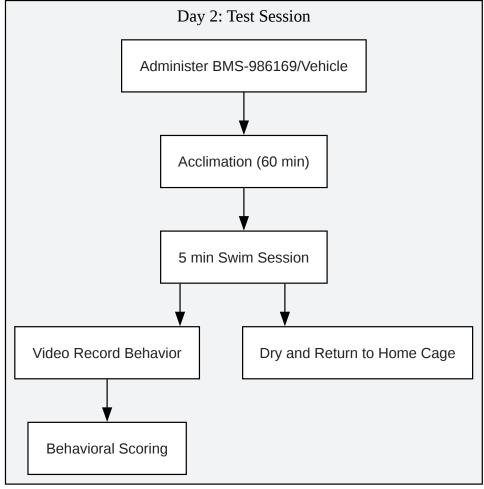
The primary measure of antidepressant-like activity is a significant reduction in the duration of immobility in the drug-treated group compared to the vehicle-treated group.



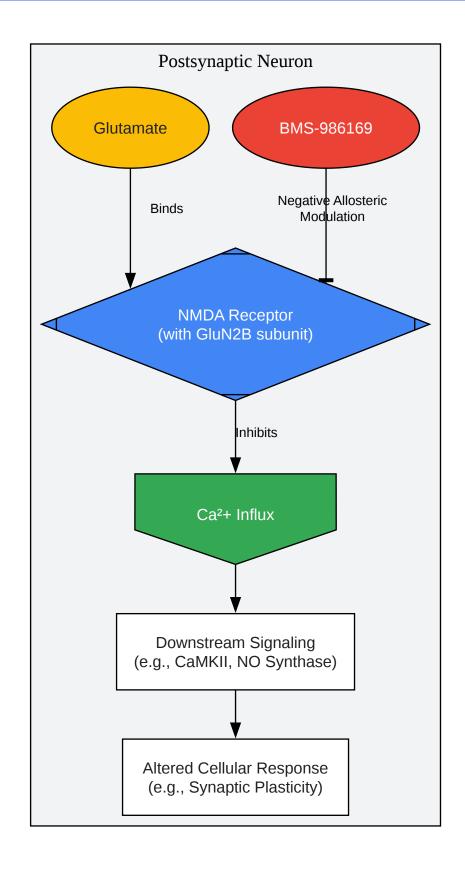
Mandatory Visualization











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